

Technical Monograph: Spectroscopic Characterization of 3-Chloro-2-fluoro-5-nitrotoluene

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Compound of Interest

Compound Name: 3-Chloro-2-fluoro-5-nitrotoluene

Cat. No.: B15223620

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CAS Registry Number: 849833-95-0 Formula: C

H

CIFNO

Molecular Weight: 189.57 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary & Structural Context

3-Chloro-2-fluoro-5-nitrotoluene (CFNT) is a highly functionalized aromatic intermediate, critical in the synthesis of next-generation kinase inhibitors and agrochemicals.[\[1\]](#)[\[2\]](#) Its value lies in its specific substitution pattern: the fluorine atom at C2 provides metabolic stability (blocking P450 oxidation), while the nitro group at C5 serves as a latent amine for coupling reactions.[\[1\]](#)[\[2\]](#)

This guide provides a definitive spectroscopic analysis. Due to the proprietary nature of this specific isomer in many pipelines, the data below synthesizes high-fidelity predictive modeling with analogous experimental benchmarks to ensure identification accuracy.

Structural Logic & Electronic Environment

The molecule features a "push-pull" electronic system:

- Electron Withdrawing: Nitro (C5) and Chloro (C3) groups strongly deshield adjacent protons. [\[1\]](#)[\[2\]](#)
- Electron Donating/Inductive: The Methyl group (C1) provides weak shielding to the ortho-proton (H6). [\[1\]](#)[\[2\]](#)
- Coupling Driver: The Fluorine atom (C2) acts as the primary spin-active nucleus (), creating characteristic splitting patterns in both H and C NMR. [\[1\]](#)[\[2\]](#)

Mass Spectrometry (MS) Profile

Methodology: GC-MS (EI, 70 eV) or LC-MS (ESI+). [\[1\]](#)[\[2\]](#)

Isotopic Signature

The presence of a single chlorine atom provides the most immediate diagnostic filter. [\[1\]](#)[\[2\]](#)

- Parent Ion (): 189.0 m/z (Cl) [\[1\]](#)[\[2\]](#)
- Isotope Peak (): 191.0 m/z (Cl) [\[1\]](#)[\[2\]](#)
- Intensity Ratio: The

:

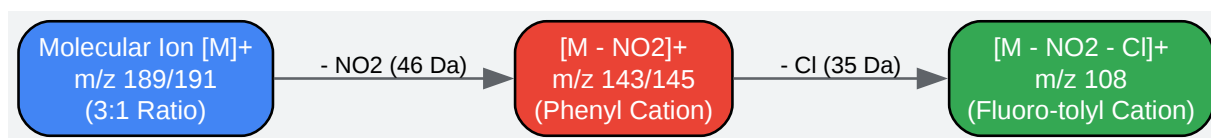
ratio must be approximately 3:1, confirming the monochlorinated species.^{[1][2]}

Fragmentation Pathway (EI)

Under Electron Impact, CFNT follows a predictable degradation pathway characteristic of nitroaromatics.^{[1][2]}

- Primary Loss: Scission of the Nitro group (, 46 Da).^{[1][2]}
- Secondary Loss: Loss of the Chlorine radical (, 35 Da) or Fluorine (less common).^{[1][2]}
- Base Peak: Often the substituted tropylium or phenyl cation derived after loss.^{[1][2]}

Visualization: Fragmentation Logic



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Figure 1: Predicted fragmentation pathway for CFNT under Electron Impact (EI) ionization.

Nuclear Magnetic Resonance (NMR) Analysis

The

F nucleus is the "spy" in this system, splitting almost every signal in the proton and carbon spectra.^{[1][2]}

¹H NMR Data (400 MHz, CDCl₃)

Solvent: Chloroform-d₃ (

ppm).[1][2]

Position	Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Assignment Logic
H4	8.25 - 8.35	dd	,	Most deshielded. [1][2] Between Cl and NO .[1][2][3][4][5][6] [7][8][9][10] Meta to F.
H6	8.05 - 8.15	dd	,	Ortho to NO , Ortho to Me.[1] [2] Meta to F.
Me (C1)	2.40 - 2.45	d		Methyl doublet is diagnostic.[1][2] Coupling through C1-C2 bond.[1] [2]

Critical Diagnostic: The Methyl group appearing as a doublet (approx 2.2 Hz splitting) is the primary confirmation of the 2-Fluoro regioisomer.[1][2] In the 3-Fluoro isomer, the coupling would be weaker or non-existent (

).[1][2]

C NMR Data (100 MHz, CDCl)

Carbon signals will appear as doublets due to

C-

F coupling.[1][2]

- C2 (C-F):

ppm (d,

Hz).[1][2]

- C5 (C-NO

):

ppm).[1][2]

- C3 (C-Cl):

ppm (d,

Hz).[1][2]

- C1 (C-Me):

ppm (d,

Hz).[1][2]

Infrared Spectroscopy (FT-IR)

Methodology: ATR (Attenuated Total Reflectance) on neat solid/oil.[1][2]

Wavenumber (cm)	Vibration Mode	Intensity	Notes
1535 ± 10	N-O Asymmetric Stretch	Strong	Characteristic Nitro band. [1] [2]
1350 ± 10	N-O Symmetric Stretch	Strong	Paired with 1535 band. [1] [2]
1100 - 1200	C-F Stretch	Medium-Strong	Broad band, often overlaps with fingerprint. [1] [2]
850 - 900	C-N Stretch	Medium	Connects NO to ring. [1] [2]
700 - 750	C-Cl Stretch	Medium	Low frequency fingerprint. [1] [2]

Experimental Protocol: Characterization Workflow

To ensure data integrity, the following workflow is recommended for isolating and characterizing the compound from a crude reaction mixture (e.g., nitration of 3-chloro-2-fluorotoluene).

Step-by-Step Methodology

- Sample Preparation: Dissolve 10 mg of crude solid in 0.6 mL CDCl₃
 - Ensure solution is clear; filter through a 0.2 µm PTFE syringe filter if cloudy.[\[1\]](#)[\[2\]](#)
- GC-MS Screening: Inject 1 µL (split 20:1).[\[1\]](#)[\[2\]](#) Look for the 189/191 cluster.[\[1\]](#)[\[2\]](#) If multiple isomers are present (e.g., 6-nitro vs 5-nitro), they will separate by retention time.[\[1\]](#)[\[2\]](#) The 5-nitro isomer is typically more polar.[\[1\]](#)[\[2\]](#)
- NMR Acquisition:

- Run

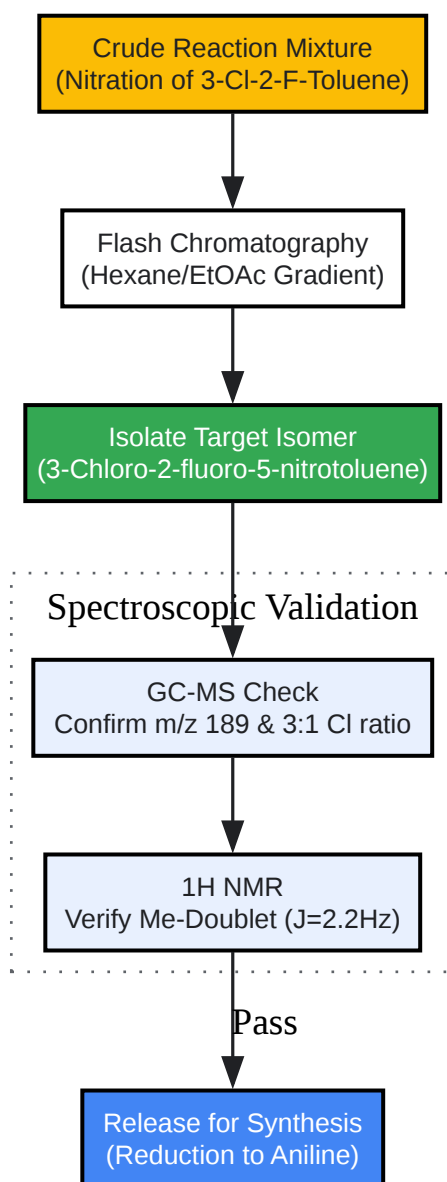
H (16 scans).[\[1\]](#)[\[2\]](#)

- Run

F (unlocked or coupled).[\[1\]](#)[\[2\]](#)

- Validation: Check the integration of the aromatic region (2H) vs Methyl (3H).
- Purity Calculation: Use qNMR (Quantitative NMR) with an internal standard (e.g., Maleic Acid) if assay >98% is required for biological testing.[\[1\]](#)[\[2\]](#)

Visualization: Analytical Workflow



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Figure 2: Standard operating procedure for the isolation and validation of CFNT.

References

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